

Technical Guide: Physicochemical Properties of 2-Acetyl-1-methylpyrrole

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Compound of Interest

Compound Name: 2-Acetyl-1-methylpyrrole

Cat. No.: B1200348

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This technical guide provides a comprehensive overview of the boiling point and density of **2-Acetyl-1-methylpyrrole**, targeting researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and a workflow diagram for these procedures.

Core Physical Properties of 2-Acetyl-1-methylpyrrole

2-Acetyl-1-methylpyrrole, a heterocyclic compound, is recognized for its distinct nutty and earthy aroma, finding applications in the flavor and fragrance industry.^[1] Accurate determination of its physical properties is crucial for its application in research and development, particularly in pharmaceutical synthesis and material science.

Data Summary

The boiling point and density of **2-Acetyl-1-methylpyrrole** are summarized in the table below. These values are critical for predicting its behavior in various chemical processes and for ensuring its purity.

Physical Property	Value	Conditions
Boiling Point	200-202 °C	at 760 mmHg
Density	1.04 g/mL	at 25 °C

Experimental Protocols

The following sections detail standard laboratory procedures for the precise measurement of the boiling point and density of liquid compounds such as **2-Acetyl-1-methylpyrrole**.

Determination of Boiling Point: Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.^[1]

Apparatus and Materials:

- Thiele tube
- Thermometer (-10 to 250 °C)
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)
- Heating mantle or Bunsen burner
- Mineral oil or silicone oil
- Rubber band or wire for attaching the test tube to the thermometer
- **2-Acetyl-1-methylpyrrole** sample

Procedure:

- **Sample Preparation:** Fill the small test tube to a depth of approximately 1-2 cm with the **2-Acetyl-1-methylpyrrole** sample.
- **Capillary Tube Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- **Assembly:** Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.

- **Thiele Tube Setup:** Clamp the Thiele tube in a vertical position and fill it with mineral oil to a level just above the side arm.
- **Heating:** Immerse the thermometer and the attached test tube into the oil bath of the Thiele tube. Heat the side arm of the Thiele tube gently with a heating mantle or a small flame from a Bunsen burner.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue gentle heating until a steady and rapid stream of bubbles is observed.
- **Boiling Point Determination:** Turn off the heat and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample. Record this temperature.

Determination of Density: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.

Apparatus and Materials:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper
- Analytical balance (readable to at least 0.001 g)
- Constant temperature water bath
- Thermometer
- **2-Acetyl-1-methylpyrrole** sample
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

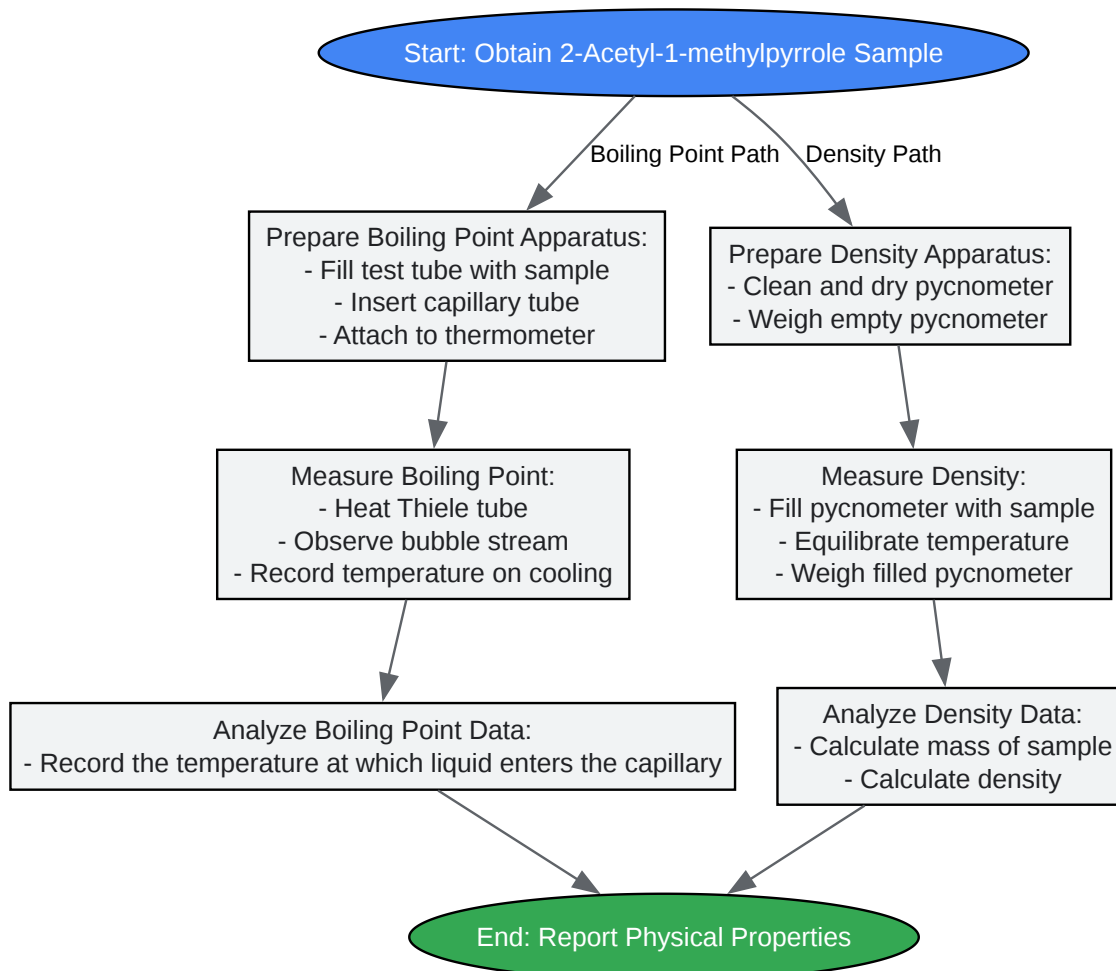
Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer with distilled water and then rinse with acetone. Dry the pycnometer completely.
- **Mass of Empty Pycnometer:** Accurately weigh the clean, dry, and empty pycnometer on an analytical balance. Record this mass (m_1).
- **Calibration with Distilled Water:** Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium. Ensure the water level is at the calibration mark. Dry the outside of the pycnometer and weigh it. Record this mass (m_2).
- **Mass of Pycnometer with Sample:** Empty and dry the pycnometer. Fill it with the **2-Acetyl-1-methylpyrrole** sample and allow it to equilibrate to the same temperature in the water bath. Adjust the liquid level to the calibration mark, dry the exterior, and weigh it. Record this mass (m_3).
- **Calculation:**
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer = (Mass of water) / (Density of water at the measurement temperature)
 - Mass of sample = $m_3 - m_1$
 - Density of sample = (Mass of sample) / (Volume of pycnometer)

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **2-Acetyl-1-methylpyrrole**.

Physicochemical Property Determination Workflow



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Workflow for Determining Physical Properties

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References

- 1. chem.libretexts.org [chem.libretexts.org]
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